physical properties of N-substituted morpholines

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Compound of Interest

Compound Name:	*(S)-tert-butyl 3-formylmorpholine-4-carboxylate*
CAS No.:	*218594-01-5*
Cat. No.:	*B1438560*

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Physical Properties of N-Substituted Morpholines: A Technical Guide

Executive Summary

N-substituted morpholines represent a critical scaffold in medicinal chemistry and industrial organic synthesis.[1] Their unique physicochemical profile—characterized by a saturated oxygen-containing heterocycle—offers a strategic balance between lipophilicity and water solubility, often utilized to modulate the pharmacokinetic properties (ADME) of drug candidates. This guide provides an in-depth analysis of the physical, thermodynamic, and spectroscopic properties of key N-substituted derivatives (N-methyl, N-ethyl, N-phenyl, and N-acetyl), synthesizing experimental data with mechanistic insights into conformational analysis and basicity.

Structural Fundamentals & Conformational Analysis

The morpholine ring predominantly exists in a chair conformation, similar to cyclohexane, to minimize torsional strain. However, the presence of the oxygen atom and the nitrogen lone pair introduces specific stereoelectronic effects.

Nitrogen Inversion and Substituent Preference

Unlike carbon-substituted cyclohexanes, where the substituent preference is dictated purely by steric A-values, N-substituted morpholines are subject to rapid nitrogen inversion.

- Inversion Barrier: The energy barrier for nitrogen inversion in simple N-alkyl morpholines is relatively low (~6–10 kcal/mol), allowing for rapid interconversion between axial and equatorial conformers at room temperature.
- Equatorial vs. Axial Preference:
  - Steric Bulk: Larger groups (e.g., N-tert-butyl) strongly prefer the equatorial position to avoid 1,3-diaxial interactions.
  - Electronic Effects: For N-methylmorpholine, the equatorial conformer is thermodynamically preferred in the gas phase. However, in solution, solvation effects can influence this equilibrium. The lone pair on the nitrogen typically occupies the axial position in the major conformer to minimize repulsion with the C-O bond dipoles (anomeric-like effects).

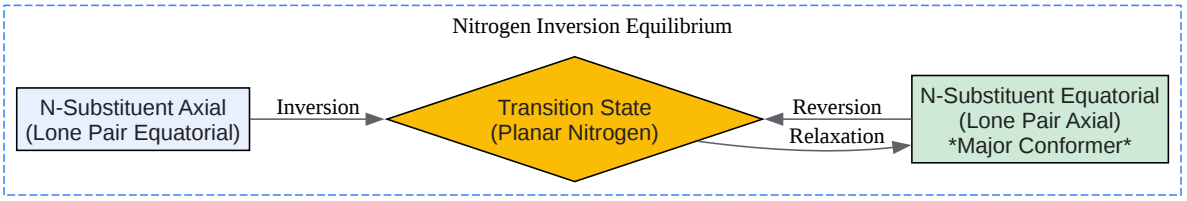

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Figure 1: Conformational equilibrium of N-substituted morpholines showing the rapid inversion through a planar transition state.

Thermodynamic & Volumetric Properties

The physical state and volatility of morpholine derivatives are heavily influenced by the nature of the N-substituent. Alkyl groups increase volatility compared to the parent morpholine due to

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the removal of the N-H hydrogen bond donor, while aryl and acyl groups significantly raise boiling points due to increased molecular weight and polarity.

Table 1: Comparative Physical Properties of N-Substituted Morpholines

Property	N-Methylmorpholine (NMM)	N-Ethylmorpholine (NEM)	N-Phenylmorpholine	N-Acetylmorpholine
CAS No.	109-02-4	100-74-3	92-53-5	1696-20-4
Molecular Weight	101.15 g/mol	115.17 g/mol	163.22 g/mol	129.16 g/mol
Physical State (RT)	Colorless Liquid	Colorless Liquid	Solid (Brownish crystals)	Liquid
Boiling Point	115–116 °C	139 °C	268 °C	245.5 °C
Melting Point	-66 °C	-63 °C	51–54 °C	9–14 °C
Density	0.92 g/cm³	0.91 g/cm³	1.06 g/cm³	1.12 g/cm³
Refractive Index ( )	1.4352	1.4410	1.5890	1.4830
Water Solubility	Miscible	Miscible	Slightly Soluble	Miscible

Data synthesized from standard chemical databases and safety sheets [1, 2, 3].

Solution Chemistry: Basicity and Lipophilicity

The basicity of the morpholine nitrogen is a tunable parameter essential for salt formation and solubility in drug formulation.

Basicity (pKa)

- Parent Morpholine: pKa ≈ 8.36.

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- Alkyl Substitution (N-Me, N-Et): leads to a slight decrease in pKa (7.38 for NMM) compared to the parent secondary amine. This is counter-intuitive to the inductive effect (+I) of alkyl groups but is often attributed to solvation penalties; the tertiary ammonium cation is less effectively solvated by water than the secondary ammonium cation.
- Aryl Substitution (N-Ph): Drastically reduces basicity (pKa ≈ 6.69 calculated from pKb 7.31). The nitrogen lone pair is delocalized into the aromatic

  -system, making it less available for protonation.
- Acyl Substitution (N-Acetyl): The nitrogen lone pair is involved in strong amide resonance, rendering the molecule essentially neutral (pKa < 0).

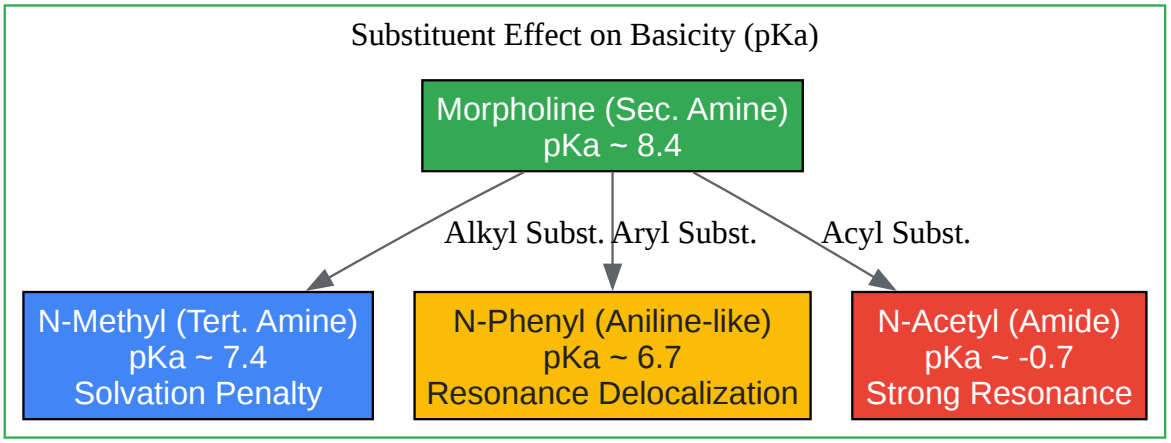

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Figure 2: Impact of N-substitution on the basicity of the morpholine ring.

Lipophilicity (LogP)

- NMM: LogP ≈ -0.2. The molecule remains relatively polar and water-soluble.
- N-Phenyl: LogP ≈ 1.[2]36. The aromatic ring significantly increases lipophilicity, reducing water solubility but potentially increasing membrane permeability.

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- N-Acetyl: LogP ≈ -0.81. The polar amide bond increases water solubility despite the added carbon atoms.

Spectroscopic Characterization

H NMR Trends

The chemical shift of the ring protons is diagnostic of the N-substituent's electronic environment.

- O-CH

  Protons: Generally appear as a triplet/multiplet around 3.6–3.8 ppm.

- N-CH

  Protons:

  - N-Alkyl (NMM): Upfield shift (~2.3–2.5 ppm) due to shielding by the alkyl group.
  - N-Aryl (N-Ph): Downfield shift (~3.1–3.2 ppm) due to the deshielding anisotropic effect of the benzene ring and the withdrawal of electron density.

- N-Substituent Signals:

  - N-CH

    : Singlet at ~2.27 ppm.

  - N-Acetyl: Singlet at ~2.08 ppm (methyl group of acetyl).

Experimental Protocols

Protocol 1: Determination of pKa via Potentiometric Titration

This protocol is the gold standard for determining ionization constants of morpholine derivatives.

Materials:

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- High-precision pH meter (calibrated at pH 4.01, 7.00, 10.00).
- 0.1 M HCl and 0.1 M NaOH (standardized).
- Ionic strength adjuster (0.15 M KCl).
- Inert gas (Nitrogen or Argon).

Workflow:

- Preparation: Dissolve

  to

  mol of the N-substituted morpholine in 50 mL of 0.15 M KCl solution (degassed with

  to remove

).
- Acidification: If the compound is a base, add excess 0.1 M HCl to lower pH to ~2.0.
- Titration: Titrate with 0.1 M NaOH in small increments (e.g., 0.05 mL). Record pH after stabilization at each step.
- Data Analysis: Plot pH vs. Volume of NaOH. The pKa corresponds to the pH at the half-equivalence point (inflection point).
  - Calculation: Use the Henderson-Hasselbalch equation or Bjerrum plots for precise determination.



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Figure 3: Potentiometric titration workflow for pKa determination.

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Protocol 2: Lipophilicity (LogP) via Shake-Flask Method

Method:

- Saturate 1-octanol with water and water with 1-octanol for 24 hours.
- Dissolve the morpholine derivative in the water-saturated octanol phase.
- Mix equal volumes of the organic phase and octanol-saturated water phase in a separatory funnel.
- Shake vigorously for 5 minutes and allow phases to separate (centrifuge if necessary).
- Measure the concentration of the solute in both phases using UV-Vis spectroscopy or HPLC.
- Calculation:

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